

Application Notes and Protocols for High-Throughput Screening Assays Using SSI-4

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Compound of Interest

Compound Name: SSI-4
CAS No.: 1875084-68-6
Cat. No.: B15614671

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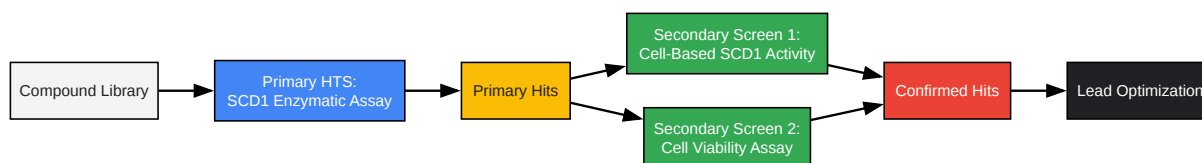
Introduction

SSI-4 is a potent and selective inhibitor of Stearoyl-CoA Desaturase 1 (SCD1), a critical enzyme in lipid metabolism that catalyzes the conversion of saturated fatty acids (SFAs) into monounsaturated fatty acids (MUFAs).^{[1][2]} Upregulation of SCD1 is observed in various cancers, including Acute Myeloid Leukemia (AML), and is associated with cancer cell proliferation, survival, and resistance to therapy.^{[3][4]} Inhibition of SCD1 with **SSI-4** has been shown to induce lipotoxicity, endoplasmic reticulum (ER) stress, and apoptosis in cancer cells, making it a promising therapeutic target for drug development.^{[1][3][5]}

These application notes provide detailed protocols for high-throughput screening (HTS) assays to identify and characterize SCD1 inhibitors like **SSI-4**. The protocols cover primary HTS for SCD1 enzymatic activity, secondary cell-based assays to confirm on-target activity, and a cell viability assay to assess the cytotoxic effects of lead compounds.

Signaling Pathway of SCD1 Inhibition

The inhibition of SCD1 by **SSI-4** disrupts cellular lipid homeostasis, leading to an accumulation of SFAs. This increase in the SFA/MUFA ratio triggers the Unfolded Protein Response (UPR) due to ER stress, ultimately culminating in apoptosis.



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References

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